Spectroscopic Profile of 3-Hydroxy-5-methylpyridine: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Hydroxy-5-methylpyridine*
CAS No.:	*42732-49-0*
Cat. No.:	*B123993*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the heterocyclic compound **3-Hydroxy-5-methylpyridine** (also known as 5-Methylpyridin-3-ol), a molecule of interest in medicinal chemistry and materials science. This document presents a summary of its mass spectrometry, infrared, and nuclear magnetic resonance spectroscopic properties, complete with detailed experimental protocols and a workflow for spectroscopic analysis.

Core Spectroscopic Data

The spectroscopic data for **3-Hydroxy-5-methylpyridine** (CAS No: 42732-49-0, Molecular Formula: C_6H_7NO, Molecular Weight: 109.13 g/mol) are summarized below.[1][2][3] Note that while mass spectrometry data is based on experimental findings, detailed experimental NMR and IR data are not readily available in the public domain. Therefore, the NMR and IR data presented are predicted values based on established spectroscopic principles and comparison with structurally related compounds.

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Table 1: Mass Spectrometry Data

Parameter	Value	Source
Ionization Mode	Electron Ionization (EI)	Experimental
Molecular Ion (M^+)	m/z 109	[4]

Table 2: Predicted ^{1}H NMR Spectral Data (500 MHz, DMSO-d_6)

Proton Assignment	Predicted Chemical Shift (δ, ppm)	Multiplicity	Predicted Coupling Constant (J, Hz)
H2	8.1 - 8.3	s	-
H4	7.1 - 7.3	s	-
H6	8.0 - 8.2	s	-
-CH_3	2.2 - 2.4	s	-
-OH	9.5 - 10.5	br s	-

Table 3: Predicted ^{13}C NMR Spectral Data (125 MHz, DMSO-d_6)

Carbon Assignment	Predicted Chemical Shift (δ, ppm)
C2	140 - 145
C3	150 - 155
C4	125 - 130
C5	130 - 135
C6	140 - 145
-CH_3	17 - 20

Table 4: Predicted Infrared (IR) Spectroscopy Data

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Vibrational Mode	Predicted Wavenumber (cm^{-1})	Intensity
O-H stretch (phenolic)	3200 - 3600	Broad, Strong
C-H stretch (aromatic)	3000 - 3100	Medium
C-H stretch (aliphatic, $-CH_3$)	2850 - 3000	Medium
C=C and C=N stretching (aromatic ring)	1450 - 1600	Medium-Strong
O-H bend (in-plane)	1330 - 1440	Medium
C-O stretch (phenolic)	1150 - 1250	Strong
C-H bend (out-of-plane)	700 - 900	Strong

Experimental Protocols

The following are detailed methodologies for the acquisition of the spectroscopic data presented above.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation:
  - Weigh approximately 10-20 mg of high-purity **3-Hydroxy-5-methylpyridine**.
  - Dissolve the sample in approximately 0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6).
  - Transfer the solution to a 5 mm NMR tube.
- ^{1}H NMR Spectroscopy:
  - Instrument: 500 MHz NMR Spectrometer.
  - Solvent: DMSO-d_6.
  - Temperature: 298 K.

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- Pulse Program: Standard single-pulse sequence.
- Number of Scans: 16-64.
- Relaxation Delay: 1-2 seconds.
- Spectral Width: 0-12 ppm.
- Data Processing: Fourier transform the acquired free induction decay (FID), phase correct the spectrum, and reference the solvent peak (δ ≈ 2.50 ppm).

- ^{13}C NMR Spectroscopy:
  - Instrument: 125 MHz NMR Spectrometer.
  - Solvent: DMSO-d_6.
  - Temperature: 298 K.
  - Pulse Program: Proton-decoupled single-pulse sequence.
  - Number of Scans: 1024-4096 (due to the low natural abundance of ^{13}C).
  - Relaxation Delay: 2-5 seconds.
  - Spectral Width: 0-200 ppm.
  - Data Processing: Fourier transform the FID, phase correct the spectrum, and reference the solvent peak (δ ≈ 39.52 ppm).

Infrared (IR) Spectroscopy

- Sample Preparation:
  - For a solid sample, the Attenuated Total Reflectance (ATR) technique is recommended. Place a small amount of the powdered **3-Hydroxy-5-methylpyridine** sample directly onto the ATR crystal.
- Data Acquisition:

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- Instrument: Fourier Transform Infrared (FTIR) Spectrometer with an ATR accessory.
- Spectral Range: 4000-400 cm^{-1}.
- Resolution: 4 cm^{-1}.
- Number of Scans: 16-32.
- Background: A background spectrum of the clean, empty ATR crystal should be recorded prior to sample analysis.
- Data Presentation: The spectrum is typically presented as percent transmittance or absorbance versus wavenumber (cm^{-1}).

Mass Spectrometry (MS)

- Sample Introduction:
  - For a volatile and thermally stable compound like **3-Hydroxy-5-methylpyridine**, Gas Chromatography-Mass Spectrometry (GC-MS) is a suitable method.
  - Dissolve a small amount of the sample in a volatile organic solvent (e.g., methanol or dichloromethane).
  - Inject a small volume (e.g., 1 µL) of the solution into the GC inlet.
- Gas Chromatography (GC) Conditions:
  - Column: A non-polar or medium-polarity capillary column (e.g., DB-5ms).
  - Carrier Gas: Helium.
  - Inlet Temperature: 250 °C.
  - Oven Program: Start at a low temperature (e.g., 50 °C), hold for a few minutes, then ramp to a high temperature (e.g., 280 °C) to ensure elution of the compound.
- Mass Spectrometry (MS) Conditions:

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- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Analyzer: Quadrupole or Time-of-Flight (TOF).
- Scan Range: m/z 40-400.
- Data Analysis: The resulting mass spectrum will show the molecular ion peak and characteristic fragmentation patterns.

Visualization of Spectroscopic Analysis Workflow

The following diagram illustrates the logical workflow for the spectroscopic characterization of an organic compound like **3-Hydroxy-5-methylpyridine**.

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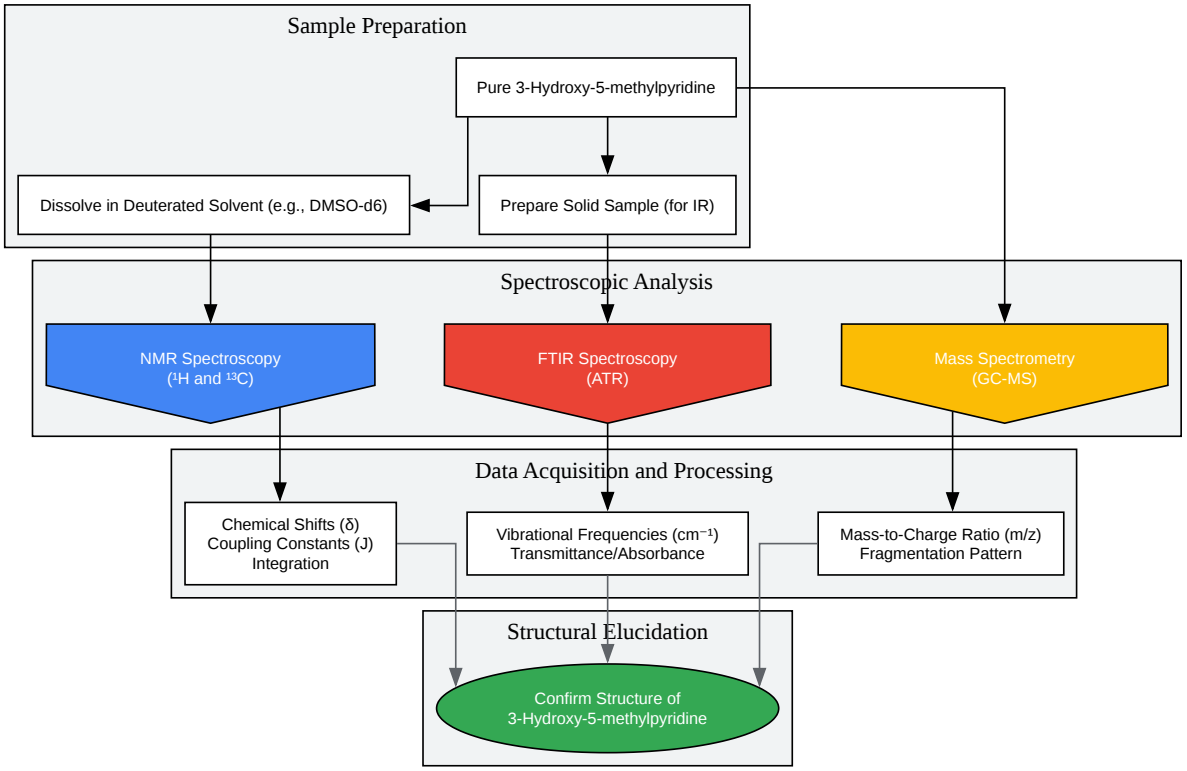

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Caption: Workflow for Spectroscopic Analysis.

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